

Application Notes and Protocols for the Quantification of Cromolyn in Plasma

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Compound of Interest

Compound Name: *Diethyl Cromoglycate-D5*

Cat. No.: *B15622501*

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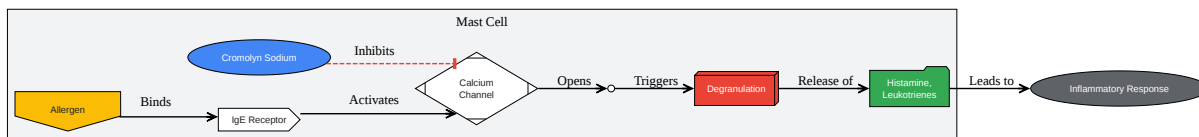
For Researchers, Scientists, and Drug Development Professionals

Introduction

Cromolyn sodium is a mast cell stabilizer used in the management of allergic and inflammatory conditions. Accurate quantification of cromolyn in plasma is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. This document provides detailed application notes and protocols for three common sample preparation techniques for the quantification of cromolyn in plasma: Solid-Phase Extraction (SPE), Protein Precipitation (PPT), and Liquid-Liquid Extraction (LLE), typically followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Mechanism of Action: Mast Cell Stabilization

Cromolyn sodium exerts its therapeutic effect by stabilizing mast cells, thereby preventing the release of inflammatory mediators such as histamine and leukotrienes. While the precise molecular mechanism is not fully elucidated, it is understood to involve the inhibition of calcium influx into the mast cell upon allergen binding to IgE receptors. This action prevents the degranulation of mast cells and the subsequent inflammatory cascade.^{[1][2]}



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Cromolyn's inhibitory action on mast cell degranulation.

Sample Preparation Techniques: A Comparative Overview

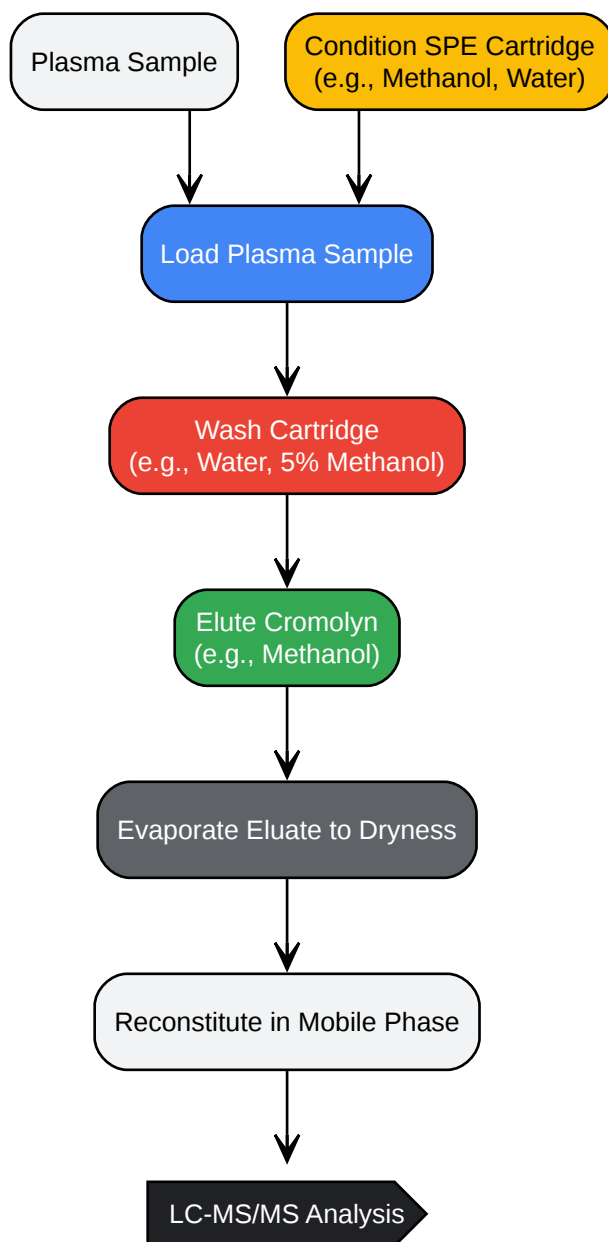
The choice of sample preparation technique depends on factors such as the required sensitivity, sample throughput, and the nature of the analytical method. Below is a summary of quantitative data from studies utilizing different methods for cromolyn quantification in plasma.

Parameter	Solid-Phase Extraction (SPE)	Protein Precipitation (PPT)	Liquid-Liquid Extraction (LLE)
Recovery	~85-95%	>90% (Analyte Dependent)	Variable, can be optimized
Linearity Range	0.1 - 50 ng/mL	Dependent on subsequent analysis	Dependent on subsequent analysis
Lower Limit of Quantification (LLOQ)	0.1 ng/mL	Dependent on subsequent analysis	Dependent on subsequent analysis
Matrix Effect	Minimized	Can be significant	Can be minimized with appropriate solvent selection
Throughput	Moderate to High (Automatable)	High (Automatable)	Low to Moderate
Cost per Sample	Higher	Low	Low to Moderate

I. Solid-Phase Extraction (SPE)

SPE is a highly effective and widely used technique for the extraction and purification of cromolyn from plasma. It offers high recovery and minimizes matrix effects, leading to clean extracts suitable for sensitive LC-MS/MS analysis.

Experimental Workflow: SPE



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A typical workflow for Solid-Phase Extraction of cromolyn.

Detailed Protocol: SPE using C18 Cartridges

This protocol is based on established methods for cromolyn extraction from human plasma.

Materials:

- C18 SPE Cartridges (e.g., 1 mL, 30 mg)

- Human plasma containing cromolyn
- Internal Standard (IS) solution (e.g., a structurally similar compound)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ammonium acetate
- Formic acid
- SPE vacuum manifold
- Centrifuge
- Nitrogen evaporator
- Autosampler vials

Procedure:

- Sample Pre-treatment:
 - Thaw plasma samples at room temperature.
 - To 1.0 mL of plasma, add the internal standard.
 - Vortex mix for 30 seconds.
- SPE Cartridge Conditioning:
 - Place C18 SPE cartridges on the vacuum manifold.
 - Wash the cartridges sequentially with 1 mL of methanol followed by 1 mL of water. Do not allow the cartridges to dry out.

- Sample Loading:
 - Load the pre-treated plasma sample onto the conditioned SPE cartridge.
 - Apply a gentle vacuum to allow the sample to pass through the sorbent at a slow, steady rate (approximately 1 mL/min).
- Washing:
 - Wash the cartridge with 1 mL of water to remove polar interferences.
 - Follow with a wash of 1 mL of 5% methanol in water to remove less polar interferences.
 - Dry the cartridge under vacuum for 5-10 minutes.
- Elution:
 - Place collection tubes in the manifold.
 - Elute cromolyn from the cartridge with 1 mL of methanol.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the dried residue in 100 µL of the mobile phase (e.g., a mixture of acetonitrile and water with ammonium acetate and formic acid).
 - Vortex for 30 seconds to ensure complete dissolution.
 - Transfer the reconstituted sample to an autosampler vial for analysis.

LC-MS/MS Parameters (Example)

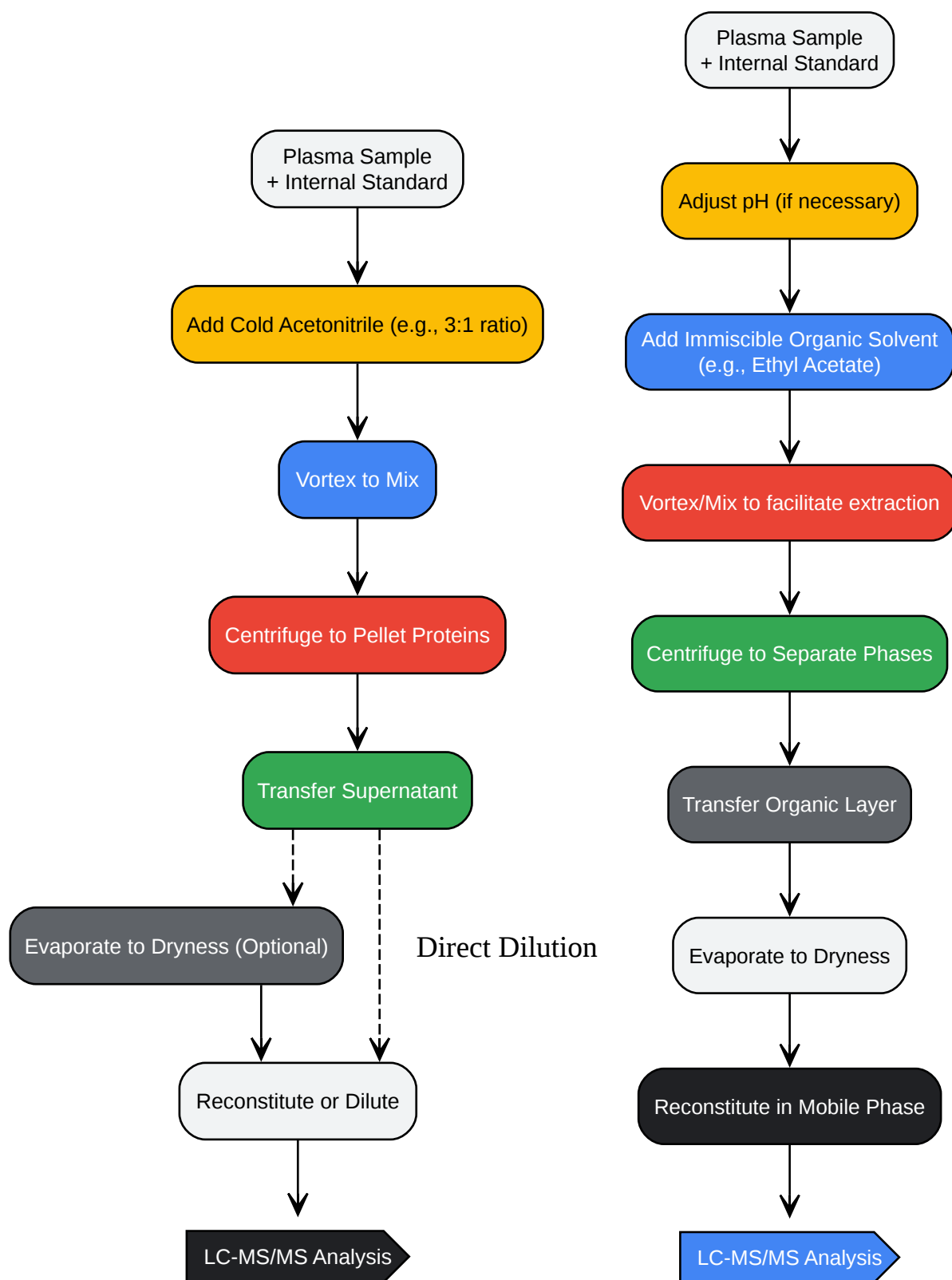
- Column: C18 column (e.g., 2.1 x 50 mm, 3.5 µm)
- Mobile Phase: A gradient of acetonitrile and water with 2 mM ammonium acetate and 0.1% formic acid.

- Flow Rate: 0.3 mL/min
- Injection Volume: 10 µL
- Ionization Mode: Electrospray Ionization (ESI), positive or negative mode.
- MRM Transitions: Specific precursor and product ions for cromolyn and the internal standard should be optimized.

II. Protein Precipitation (PPT)

PPT is a rapid and simple method for removing the bulk of proteins from plasma samples. It is particularly useful for high-throughput screening. Acetonitrile is a commonly used precipitating agent.

Experimental Workflow: Protein Precipitation



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References

- 1. Cromolyn Sodium - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. discover.library.noaa.gov [discover.library.noaa.gov]
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